

Application Notes and Protocols for 2-(Ethylthio)-9H-purin-6-amine

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Compound of Interest

Compound Name: 2-(Ethylthio)-9H-purin-6-amine

Cat. No.: B1598183

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A Foreword on 2-(Ethylthio)-9H-purin-6-amine: A Guide for the Bench Scientist

Welcome to this comprehensive guide on the handling, storage, and application of **2-(Ethylthio)-9H-purin-6-amine** (also known as 2-Ethylthioadenine). This document is designed for researchers, scientists, and drug development professionals who utilize this purine derivative in their laboratory work. As a substituted purine, this compound is of interest in various biological and medicinal chemistry studies, often as a building block in the synthesis of more complex molecules or as a research tool itself.^{[1][2]}

Our goal is to move beyond a simple recitation of procedural steps. Instead, this guide is structured to provide you with the scientific rationale behind each recommendation, fostering a deeper understanding of the compound's properties and ensuring both the integrity of your experiments and the safety of your laboratory personnel. We will delve into the physicochemical characteristics that dictate its handling, the protocols for its effective use, and the safety measures that are paramount when working with this and similar chemical entities.

Part 1: Physicochemical and Safety Profile

A thorough understanding of a compound's properties is the bedrock of its safe and effective use. This section consolidates the key physicochemical and safety data for **2-(Ethylthio)-9H-purin-6-amine**.

1.1: Core Chemical Properties

The inherent reactivity and stability of **2-(Ethylthio)-9H-purin-6-amine** are directly linked to its molecular structure.[3] The purine core, a heterocyclic aromatic organic compound, consists of a pyrimidine ring fused to an imidazole ring.[3] This structure is susceptible to degradation under harsh conditions.[3]

Property	Value	Source
Molecular Formula	C ₇ H ₉ N ₅ S	PubChem[4]
Molecular Weight	195.25 g/mol	PubChem[4]
IUPAC Name	2-(ethylthio)-7H-purin-6-amine	PubChem[4]
CAS Number	33436-90-7	BLDpharm[5]
Appearance	Varies (typically a solid)	General Chemical Knowledge
Solubility	Limited aqueous solubility	Inferred from related compounds[3]

1.2: Safety and Hazard Information

While a specific, comprehensive safety data sheet (SDS) for **2-(Ethylthio)-9H-purin-6-amine** was not found in the initial search, we can infer its potential hazards from related amine and thioether compounds. Amines, as a class, can be corrosive and cause irritation to the skin, eyes, and respiratory system.[6][7]

Inferred Potential Hazards:

- Skin and Eye Irritation: Direct contact may cause irritation or burns.[8]
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.[7]
- Harmful if Swallowed: Ingestion may be toxic.[7]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.[9]

Emergency Procedures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[6]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[6]

Part 2: Handling and Storage Guidelines

The long-term stability and purity of **2-(Ethylthio)-9H-purin-6-amine** are contingent upon proper handling and storage. The recommendations below are based on best practices for air-sensitive and potentially hygroscopic amine compounds.[6][10]

2.1: Recommended Storage Conditions

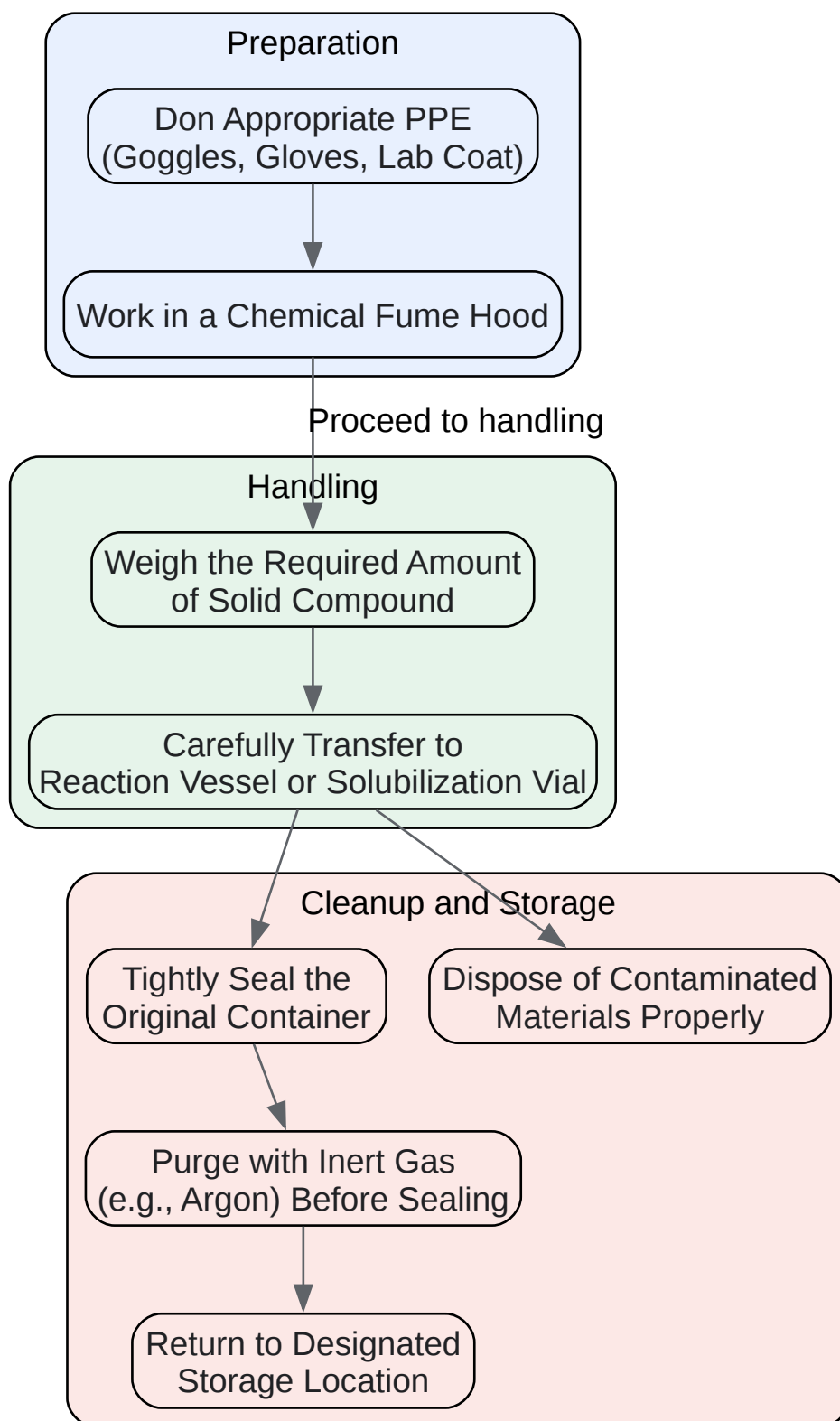
The primary objective of proper storage is to prevent degradation from atmospheric components and temperature fluctuations.

- Temperature: Store at room temperature, unless otherwise specified by the supplier. Some suppliers may recommend refrigerated storage (2-8°C) for long-term stability.[11] Generally, temperatures below 30°C (86°F) are advisable to maintain stability.[10]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen).[5][6] This is crucial to prevent oxidation of the thioether group and potential reactions with atmospheric moisture.

- Container: Keep the container tightly closed in a dry and well-ventilated place.^[5]^[9] Use containers made of compatible materials such as high-density polyethylene (HDPE) or glass.^[10]
- Moisture: Amines can be hygroscopic, meaning they absorb moisture from the air.^[10] This can lead to hydrolysis and degradation of the compound. Therefore, storage in a desiccator or a dry box is recommended.

2.2: Safe Handling Workflow

The following workflow outlines the key steps for safely handling solid **2-(Ethylthio)-9H-purin-6-amine** in a laboratory setting.



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Caption: Workflow for Safe Handling of Solid **2-(Ethylthio)-9H-purin-6-amine**.

Part 3: Experimental Protocols

This section provides a detailed protocol for preparing a stock solution of **2-(Ethylthio)-9H-purin-6-amine**, a common first step in many experimental workflows.

3.1: Protocol for Preparation of a 10 mM Stock Solution in DMSO

Rationale: Due to its limited aqueous solubility, a polar aprotic solvent such as dimethyl sulfoxide (DMSO) is often the solvent of choice for preparing stock solutions of purine derivatives. This protocol aims to create a concentrated, stable stock solution for subsequent dilution into aqueous buffers or cell culture media.

Materials:

- **2-(Ethylthio)-9H-purin-6-amine** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

- Pre-weighing Preparation:
 - Allow the container of **2-(Ethylthio)-9H-purin-6-amine** to equilibrate to room temperature before opening to prevent condensation of moisture onto the compound.
 - Tare a clean, dry microcentrifuge tube or amber vial on the analytical balance.
- Weighing the Compound:

- Carefully weigh out 1.95 mg of **2-(Ethylthio)-9H-purin-6-amine** into the tared tube. This will yield a 10 mM solution in 1 mL of solvent.
- Calculation: $(0.00195 \text{ g}) / (195.25 \text{ g/mol}) = 1 \times 10^{-5} \text{ mol}$. $(1 \times 10^{-5} \text{ mol}) / (0.001 \text{ L}) = 0.01 \text{ M} = 10 \text{ mM}$.
- Solubilization:
 - Add 1 mL of anhydrous DMSO to the tube containing the compound.
 - Tightly cap the tube.
 - Vortex the solution for 1-2 minutes, or until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller volumes in cryovials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, DMSO stock solutions are typically stable for several months.

Self-Validation:

- Visual Inspection: A properly prepared stock solution should be clear and free of any visible precipitate.
- Concentration Verification (Optional): The concentration can be verified using UV-Vis spectroscopy by determining the molar absorptivity at the compound's λ_{max} , if known.

Part 4: Concluding Remarks and Best Practices

The successful application of **2-(Ethylthio)-9H-purin-6-amine** in your research endeavors hinges on a foundation of safe and informed laboratory practices. Always consult the most recent Safety Data Sheet from your supplier for the most up-to-date safety information. When developing new protocols, consider the potential for degradation under your specific experimental conditions (e.g., pH, temperature).^[12] By integrating the principles of chemical

safety and an understanding of the compound's properties, you can ensure the generation of reliable and reproducible data.

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